

Comparing the lifecycle assessment of M25 and geopolymer concrete

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Compound of Interest

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A Comparative Lifecycle Assessment of M25 and Geopolymer Concrete

This guide provides a comprehensive comparison of the lifecycle assessment (LCA) of M25 grade conventional concrete and geopolymer concrete. The assessment covers key environmental impact categories, offering researchers, scientists, and drug development professionals a thorough understanding of the sustainability of these two materials. The data presented is synthesized from various experimental studies, and the methodologies adhere to international standards.

Introduction

Conventional concrete, particularly M25 grade, is a widely used construction material. Its production, however, is a significant contributor to global carbon dioxide (CO₂) emissions, primarily due to the manufacturing of Ordinary Portland Cement (OPC). Geopolymer concrete has emerged as a promising, more sustainable alternative, utilizing industrial by-products such as fly ash and slag, thereby reducing the reliance on cement.^{[1][2][3]} This guide provides a cradle-to-gate lifecycle comparison of these two types of concrete.

Mix Design

For a meaningful comparison, it is essential to define the mix proportions for both M25 and a representative geopolymer concrete.

Table 1: Mix Proportions for M25 and Geopolymer Concrete (per m³)

Component	M25 Concrete	Geopolymer Concrete
Cement (OPC 43 Grade)	350 kg	-
Fly Ash	-	408 kg
Fine Aggregate (Sand)	775 kg	612 kg
Coarse Aggregate (20mm)	1207 kg	1139 kg
Water	157.5 kg	-
Sodium Hydroxide (NaOH)	-	54.4 kg (16M solution)
Sodium Silicate (Na ₂ SiO ₃)	-	136 kg
Superplasticizer	3.85 kg	As required
Water/Binder Ratio	0.45	-
Alkaline Liquid/Fly Ash Ratio	-	0.45

Note: The M25 mix design is based on IS 10262:2019 guidelines.^{[4][5]} The geopolymer concrete mix is a representative formulation from experimental studies.

Lifecycle Assessment: Quantitative Data

The following table summarizes the key environmental impact indicators for M25 and geopolymer concrete from a cradle-to-gate perspective. The functional unit for this assessment is one cubic meter (1 m³) of concrete.

Table 2: Comparative Lifecycle Assessment Data for M25 and Geopolymer Concrete (per m³)

Impact Category	M25 Concrete	Geopolymer Concrete	Percentage Reduction with Geopolymer Concrete
Global Warming Potential (GWP) (kg CO ₂ eq.)	350 - 450	150 - 250	43% - 56%
Energy Consumption (MJ)	1500 - 2000	800 - 1200	40% - 47%
Water Consumption (Liters)	150 - 200	100 - 150	25% - 33%
Acidification Potential (AP) (kg SO ₂ eq.)	1.5 - 2.5	2.0 - 3.0	-33% - -20%
Eutrophication Potential (EP) (kg N eq.)	0.4 - 0.6	0.5 - 0.7	-25% - -17%

Note: The data is synthesized from multiple lifecycle assessment studies.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The ranges reflect variations in raw material sourcing, production processes, and allocation methods. The negative percentage for AP and EP indicates a potential increase in these impacts for geopolymer concrete, primarily due to the production of alkaline activators.

Experimental Protocols

The lifecycle assessment of both concrete types follows the framework established by ISO 14040 and ISO 14044.[\[1\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Goal and Scope Definition

The primary goal is to compare the environmental performance of M25 conventional concrete and a fly ash-based geopolymer concrete. The system boundary is "cradle-to-gate," which includes the following life cycle stages:

- A1: Raw Material Supply: Extraction and processing of all raw materials, including aggregates, cement, fly ash, and alkaline activators.
- A2: Transport: Transportation of raw materials to the concrete production facility.
- A3: Manufacturing: The concrete production process, including batching, mixing, and energy consumption at the plant.

Life Cycle Inventory (LCI)

This phase involves collecting data on all inputs and outputs for each process within the system boundary.

- Inputs: Raw materials (quantities from Table 1), energy (electricity and fuels), and water.
- Outputs: Concrete (1 m³), emissions to air (e.g., CO₂, SO₂, NO_x), emissions to water, and solid waste.

Data is collected from literature, industry reports, and life cycle inventory databases.

Life Cycle Impact Assessment (LCIA)

The LCI data is translated into potential environmental impacts. This involves:

- Classification: Assigning LCI results to different impact categories (e.g., GWP, AP, EP).
- Characterization: Converting the classified LCI results into common units for each impact category using characterization factors (e.g., converting different greenhouse gases into kg CO₂ equivalents for GWP).

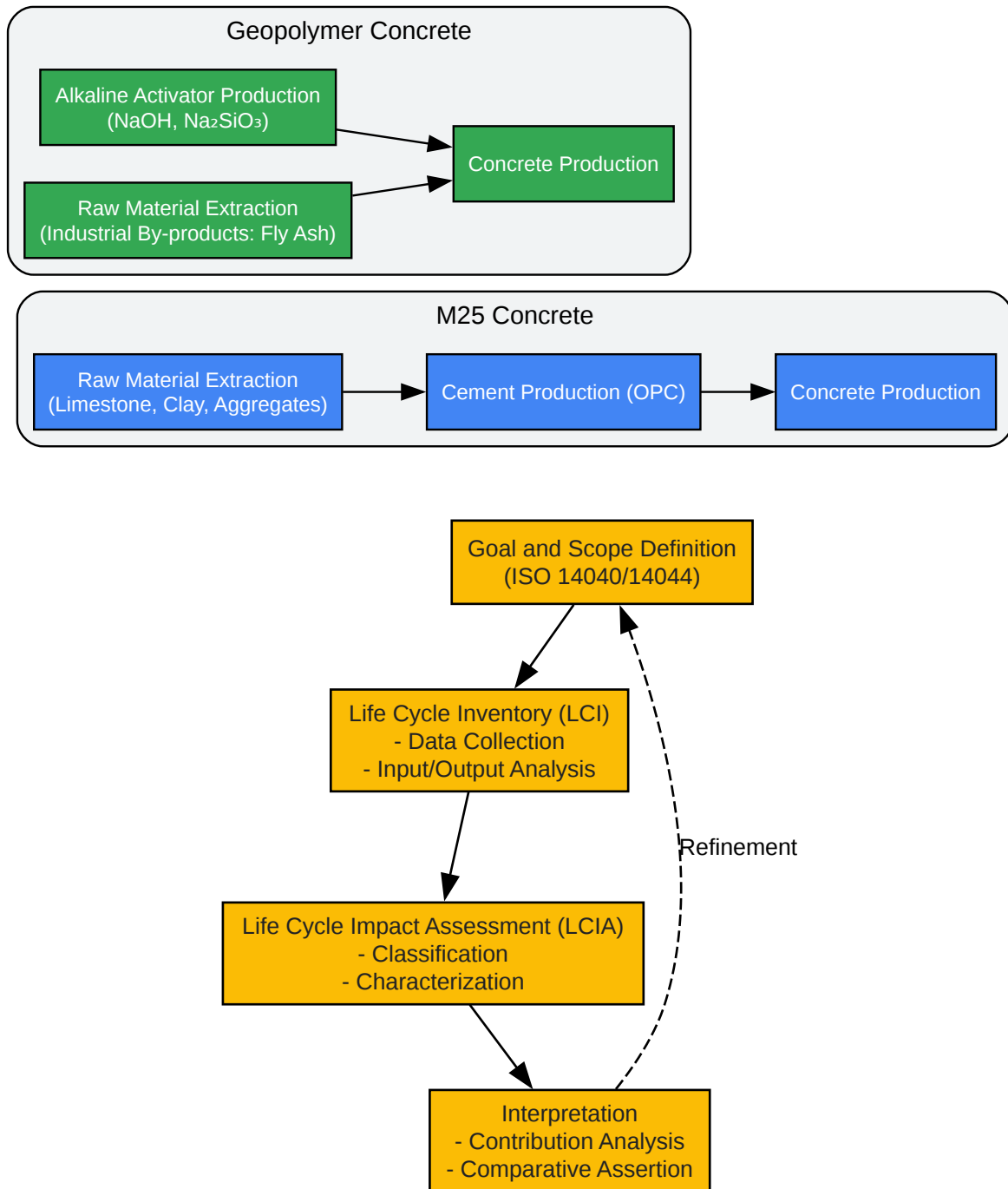
Interpretation

The results of the LCIA are analyzed to draw conclusions and make recommendations. This includes identifying the main drivers of environmental impact for each concrete type and comparing their overall environmental performance. For M25 concrete, the production of Portland cement is the primary contributor to its environmental footprint.^[1] For geopolymer concrete, the production of alkaline activators, particularly sodium silicate, is a significant factor.

^[8]^[14]

Visualizations

Lifecycle Stages Diagram



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